

# Safety, handling, and toxicology information for 3-(3-Nitrophenyl)-3-oxopropanenitrile

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## Compound of Interest

Compound Name: 3-(3-Nitrophenyl)-3-oxopropanenitrile

Cat. No.: B1313947

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An in-depth technical guide on the safety, handling, and toxicology of **3-(3-Nitrophenyl)-3-oxopropanenitrile** for researchers, scientists, and drug development professionals.

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety data sheet (SDS). Always consult the official SDS from the supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

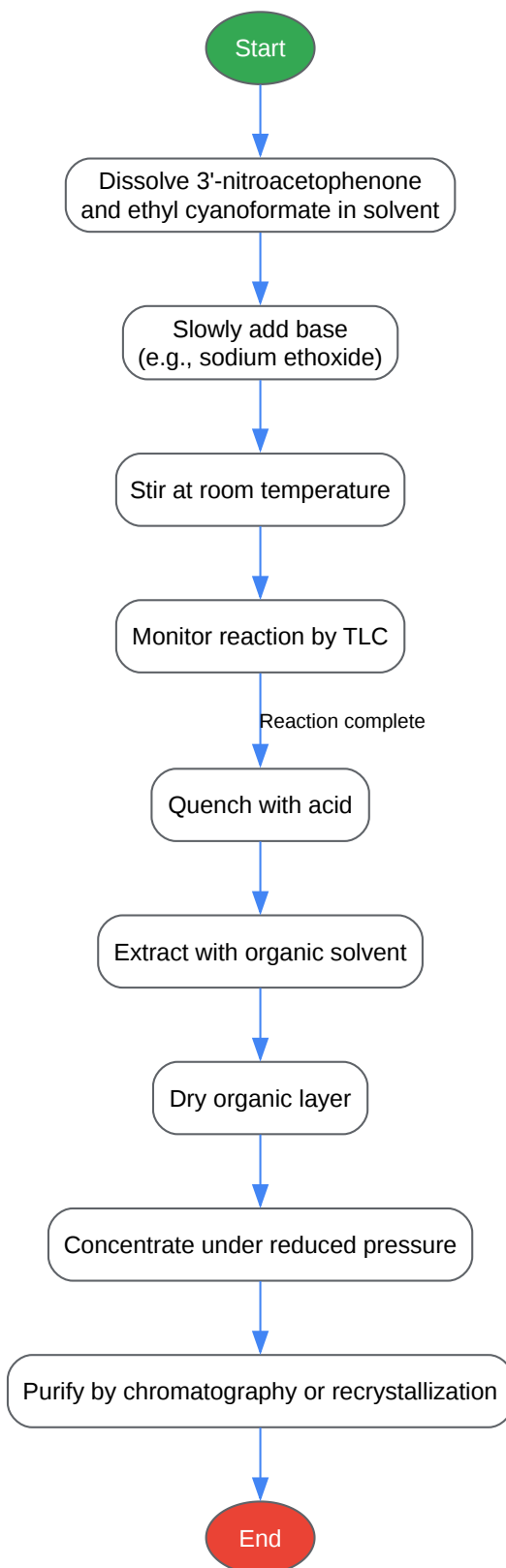
## Chemical Identification

Property	Value
Chemical Name	3-(3-Nitrophenyl)-3-oxopropanenitrile
Synonyms	3-Nitrobenzoylacetonitrile
CAS Number	21667-64-1
Molecular Formula	C <sub>9</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub>
Molecular Weight	190.16 g/mol
Chemical Structure	'''

O=C(C#N)c1cccc(c1)

Caption: Synthesis of **3-(3-Nitrophenyl)-3-oxopropanenitrile**.

## Experimental Workflow:

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Caption: General experimental workflow for synthesis.

## Reactivity and Stability

- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents, strong bases.[\[1\]](#)
- Hazardous Decomposition Products: Combustion may produce carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen cyanide.
- Hazardous Reactions: Aromatic nitro compounds may react explosively with bases like sodium hydroxide.[\[1\]](#)

## First-Aid Measures

- Inhalation: Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

## Disposal Considerations

Dispose of contents/container in accordance with local, regional, national, and international regulations. Contact a licensed professional waste disposal service to dispose of this material.

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## References

- 1. NITROPHENOLS | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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